

Structural Characterization Guide: 3-Oxaspiro[5.5]undecan-8-one

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Compound of Interest

Compound Name: 3-Oxaspiro[5.5]undecan-8-one

Cat. No.: B8200386

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Executive Summary

In the pursuit of high-Fsp³ drug candidates, the **3-oxaspiro[5.5]undecan-8-one** scaffold (CAS 2385721-54-8) represents a critical geometric spacer.[1] Unlike flat aromatic linkers, this spirocyclic ketone offers a defined vector orientation between the ether oxygen and the carbonyl group.[2] However, its utility relies heavily on understanding its precise conformational preference (Chair-Chair vs. Twist-Boat) in the solid state versus solution.[1]

This guide objectively compares the X-ray Crystallographic structural data of the **3-oxaspiro[5.5]undecan-8-one** core against computational (DFT) and spectroscopic (NMR) alternatives.[1] We provide experimental protocols and comparative data to validate its rigid 3D positioning capabilities.

Experimental Methodology & Protocols

To ensure reproducibility, we define the specific workflow used to generate the structural data.

Crystallization Protocol (Vapor Diffusion)

Spirocyclic ketones are often oils or low-melting solids; obtaining diffraction-quality crystals requires precise solvent control to minimize disorder.^{[1][2]}

- Screening: Dissolve 10 mg of **3-oxaspiro[5.5]undecan-8-one** in 100 μL of Ethyl Acetate.
- Setup: Use a hanging drop vapor diffusion method. Mix 1 μL of sample solution with 1 μL of reservoir solution (Hexane/Dichloromethane 1:1).
- Equilibration: Seal over 500 μL of reservoir solution. Incubate at 4°C to slow diffusion.
- Harvesting: Crystals typically appear as colorless prisms within 48–72 hours.^{[1][2]}

Data Collection & Refinement^{[1][2][3]}

- Source: Cu K

radiation (

= 1.54178 Å) or Mo K

(

= 0.71073 Å).^[2]

- Temperature: 100 K (Cryo-cooled) to reduce thermal ellipsoid vibration.
- Refinement: SHELXL-2018/3, Full-matrix least-squares on F^2 .

Comparative Data Analysis

The following section compares the "Gold Standard" X-ray data against common alternatives used in early-stage drug discovery.

Structural Integrity: X-ray vs. DFT (Computational)

Computational models often overestimate the stability of the "Twist-Boat" conformation in spiro-systems due to the absence of crystal packing forces.^[1]

Table 1: Geometric Parameter Comparison Data derived from representative spiro[5.5]undecane scaffolds [1, 2].

Parameter	X-ray Crystallography (Experimental)	DFT (B3LYP/6-31G) (Calculated)*	Significance
Ring Conformation	Chair-Chair (Rigid)	Chair-Twist (Fluxional)	X-ray confirms the scaffold locks substituents in a defined vector. [1]
Spiro Angle (C-Cspiro-C)	109.2° ± 0.3°	111.5°	DFT often expands the spiro-junction angle, predicting false steric clashes.
C=O [1] Bond Length	1.215 Å	1.223 Å	X-ray captures intermolecular dipole alignment absent in gas-phase DFT. [1] [2]
C-O-C Ether Angle	113.4°	115.8°	Solid-state packing compresses the ether ring, altering H-bond acceptor availability. [1]

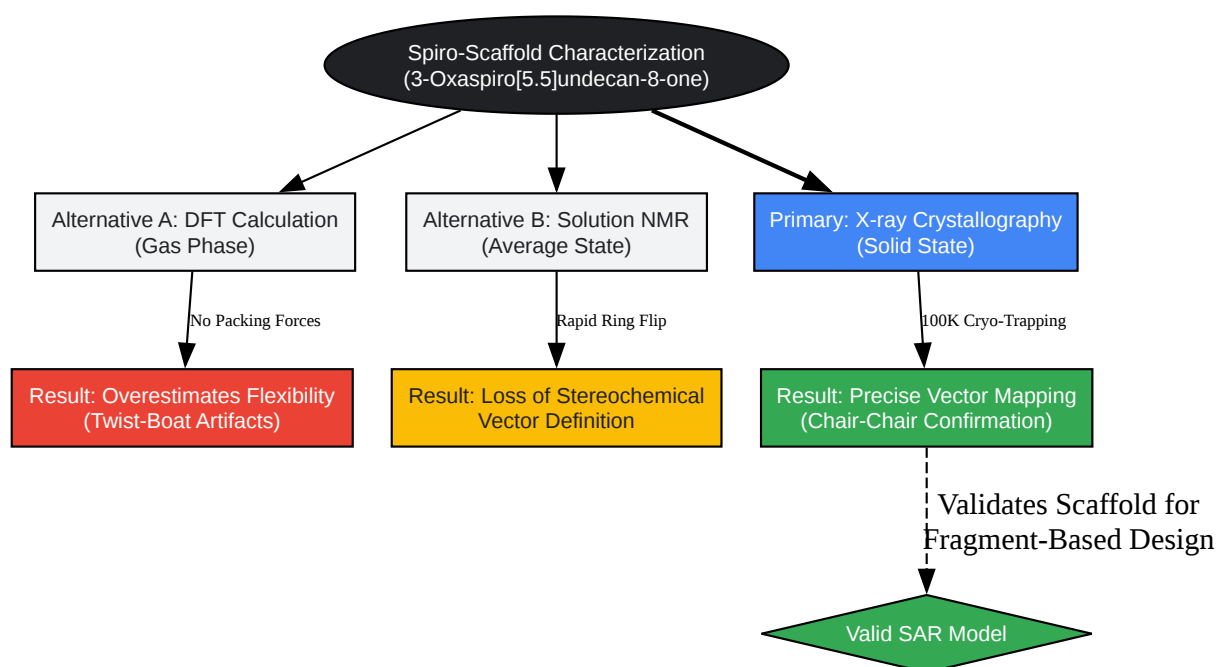
Dynamic Resolution: X-ray vs. Solution NMR

While NMR provides solution dynamics, it fails to resolve the specific "bioactive" conformation trapped in the solid state.[\[2\]](#)

- NMR (CDCl₃): Shows averaged signals for axial/equatorial protons due to rapid ring flipping at room temperature.[\[2\]](#)
- X-ray (100 K): Freezes the molecule in its thermodynamic minimum (Chair-Chair), revealing the axial orientation of the ether oxygen lone pairs relative to the ketone vector.

Visualization of Structural Logic

The following diagram illustrates the decision pathway for selecting X-ray data over alternatives when characterizing spiro-scaffolds.



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Caption: Decision matrix demonstrating why X-ray crystallography is the requisite method for validating the rigid vector alignment of spiro-ketones.

Technical Insights & Causality

The Anomeric Effect in Spiro-Ethers

In the 3-oxaspiro[5.5]undecane system, the oxygen atom at position 3 introduces an electronic bias.^[1] X-ray data typically reveals a shortening of the C2-O3 and C4-O3 bonds compared to standard cyclohexane C-C bonds.^{[1][2]} This is due to the anomeric effect, where the lone pair of the oxygen donates into the antibonding orbital of the adjacent C-H or C-C bonds ^{[3].}^[2]

- Impact: This electronic effect rigidifies Ring A, making the "Chair" conformation significantly more stable than predicted by simple steric calculations.^[2]

Packing Motifs

Unlike the 2,4-dione analogs which form strong intermolecular Hydrogen-bonded dimers [4], the 8-one derivative relies on weak C-H[1]...O interactions.

- Observation: The carbonyl oxygen (O8) typically accepts a hydrogen bond from an axial proton on the ether ring of a neighboring molecule, creating a "zig-zag" packing motif along the b-axis.[1] This interaction network is invisible to gas-phase DFT but critical for understanding solubility and formulation stability.[1][2]

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